

Best practices for long-term storage of MK-8719

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Compound of Interest

Compound Name: MK-8719
Cat. No.: B11929122

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Technical Support Center: MK-8719

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **MK-8719**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **MK-8719** powder?

A1: For long-term stability, **MK-8719** in its solid (powder) form should be stored at -20°C.[1][2] Under these conditions, the compound is expected to be stable for up to three years from the date of receipt.[1] Some suppliers suggest that for short-term storage of a few days to weeks, 0-4°C is acceptable.[3]

Q2: How should I store **MK-8719** once it is dissolved in a solvent?

A2: The storage conditions for **MK-8719** solutions depend on the solvent and the desired storage duration. For stock solutions prepared in DMSO, it is recommended to aliquot the solution to avoid repeated freeze-thaw cycles.[1] For long-term storage, these aliquots should be kept at -80°C, where they can be stable for up to one year.[1] For shorter-term storage, aliquots can be stored at -20°C for up to one month.[1] One supplier suggests stability for up to 6 months at -80°C in a solvent and 1 month at -20°C.[4]

Q3: Can I store **MK-8719** solutions at 4°C?

A3: Storing **MK-8719** solutions at 4°C is generally not recommended for long periods. One vendor suggests that DMSO stock solutions may be stable for up to two weeks at 4°C.[2] However, for optimal stability, colder temperatures are advised.

Q4: What is the recommended solvent for dissolving **MK-8719**?

A4: DMSO is a commonly used solvent for dissolving **MK-8719**, with a solubility of up to 54 mg/mL.[1] It is important to use fresh, high-quality DMSO, as moisture-absorbing DMSO can reduce the solubility of the compound.[1]

Q5: How should I handle the product upon receipt?

A5: Upon receiving the product, it is recommended to allow the vial to equilibrate to room temperature for at least one hour before opening.[2] This helps to prevent condensation from forming inside the vial, which could affect the stability of the compound. The vial should always be kept tightly sealed when not in use.[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced compound activity or inconsistent experimental results.	Improper storage leading to degradation.	Verify that the compound has been stored according to the recommended conditions (-20°C for powder, -80°C for long-term solution storage).[1] Avoid repeated freeze-thaw cycles by preparing and using aliquots.[1]
Contamination of stock solution.	Use fresh, sterile pipette tips for each use. Ensure the solvent used is of high purity and anhydrous.	
Difficulty dissolving the compound.	Use of old or wet DMSO.	Use fresh, anhydrous DMSO to prepare solutions.[1] Sonication may be used to aid dissolution if necessary.
Incorrect solvent.	Confirm that the chosen solvent is appropriate for MK-8719. DMSO is a recommended solvent.[1]	
Precipitate forms in the stock solution after freezing.	Solution concentration is too high.	Warm the solution to room temperature and vortex to redissolve. If precipitation persists, consider preparing a more dilute stock solution.
Improper freezing or thawing.	Freeze aliquots rapidly and thaw them quickly at room temperature or in a water bath when needed for immediate use.	

Data Presentation: Storage Stability Summary

Form	Storage Temperature	Duration	Citation
Powder	-20°C	3 years	[1]
In Solvent (DMSO)	-80°C	1 year	[1]
In Solvent (DMSO)	-20°C	1 month	[1][4]
In Solvent (DMSO)	4°C	2 weeks	[2]
In Solvent (DMSO)	-80°C	6 months	[4]

Experimental Protocols

Protocol 1: Preparation of **MK-8719** Stock Solution

- **Equilibration:** Allow the vial of **MK-8719** powder to equilibrate to room temperature for at least 60 minutes before opening.[2]
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 50 mM).
- **Dissolution:** Vortex the vial until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if necessary.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in tightly sealed vials. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.[1]
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[1]

Mandatory Visualization

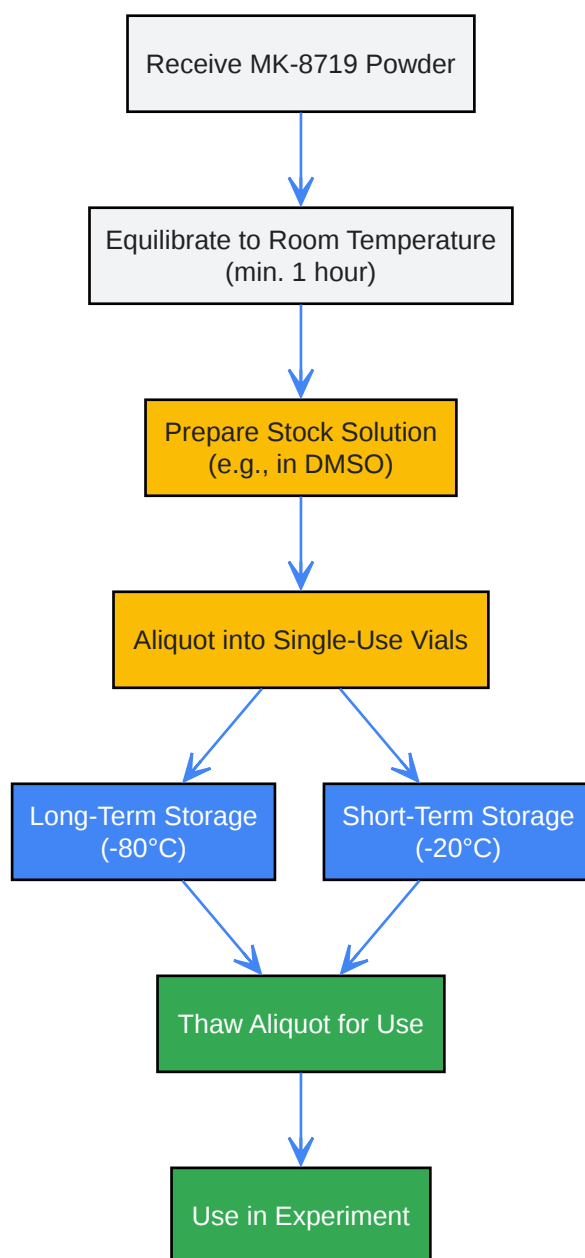


Figure 1. Recommended Workflow for Handling and Storing MK-8719

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Caption: Figure 1. Recommended Workflow for Handling and Storing **MK-8719**.

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